Essential Safety and Logistical Information for Handling NSC 107512

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Compound of Interest

Compound Name:	*NSC 107512*
Cat. No.:	*B10829455*

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Disclaimer: No specific Safety Data Sheet (SDS) for **NSC 107512** is publicly available. This guidance is based on the SDS for Sangivamycin, a closely related sangivamycin-like molecule. Researchers should handle **NSC 107512** with the utmost caution and perform a thorough risk assessment before commencing any work.

This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **NSC 107512**, a potent inhibitor of cyclin-dependent kinase 9 (CDK9). The following procedures are designed to minimize exposure risk and ensure a safe laboratory environment.

Quantitative Safety and Property Data

The following table summarizes key quantitative data derived from the Safety Data Sheet of the related compound, Sangivamycin.

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Property	Value
Chemical Formula	C12H15N5O5
Purity	≥95%
Storage Temperature	-20°C for 1 month, -80°C for 6 months[1]
Solubility	Slightly soluble in Acetonitrile, DMSO, and Water

Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial when handling **NSC 107512** to minimize exposure. The following PPE is mandatory:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. Wash and dry hands thoroughly after handling.
- Body Protection: Wear fire/flame resistant and impervious clothing. A lab coat is required at a minimum.
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator.

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is required to ensure safety and regulatory compliance.

Handling and Storage Procedures

- Ventilation: Handle **NSC 107512** in a well-ventilated area, preferably within a chemical fume hood.

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- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the compound is handled or stored.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Protect from light and store under nitrogen. For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Accidental Release Measures

- Spill Response: In case of a spill, avoid dust formation. Avoid breathing vapors, mist, or gas.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- Cleanup: Wear appropriate PPE and use non-sparking tools. Absorb the spill with inert material and place it in a suitable container for disposal.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes. Seek medical attention.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Disposal Plan

- Waste Classification: Dispose of unused material and its container as hazardous waste.
- Disposal Method: All waste materials should be disposed of through a licensed hazardous waste disposal company. Do not allow the material to be released into the environment.

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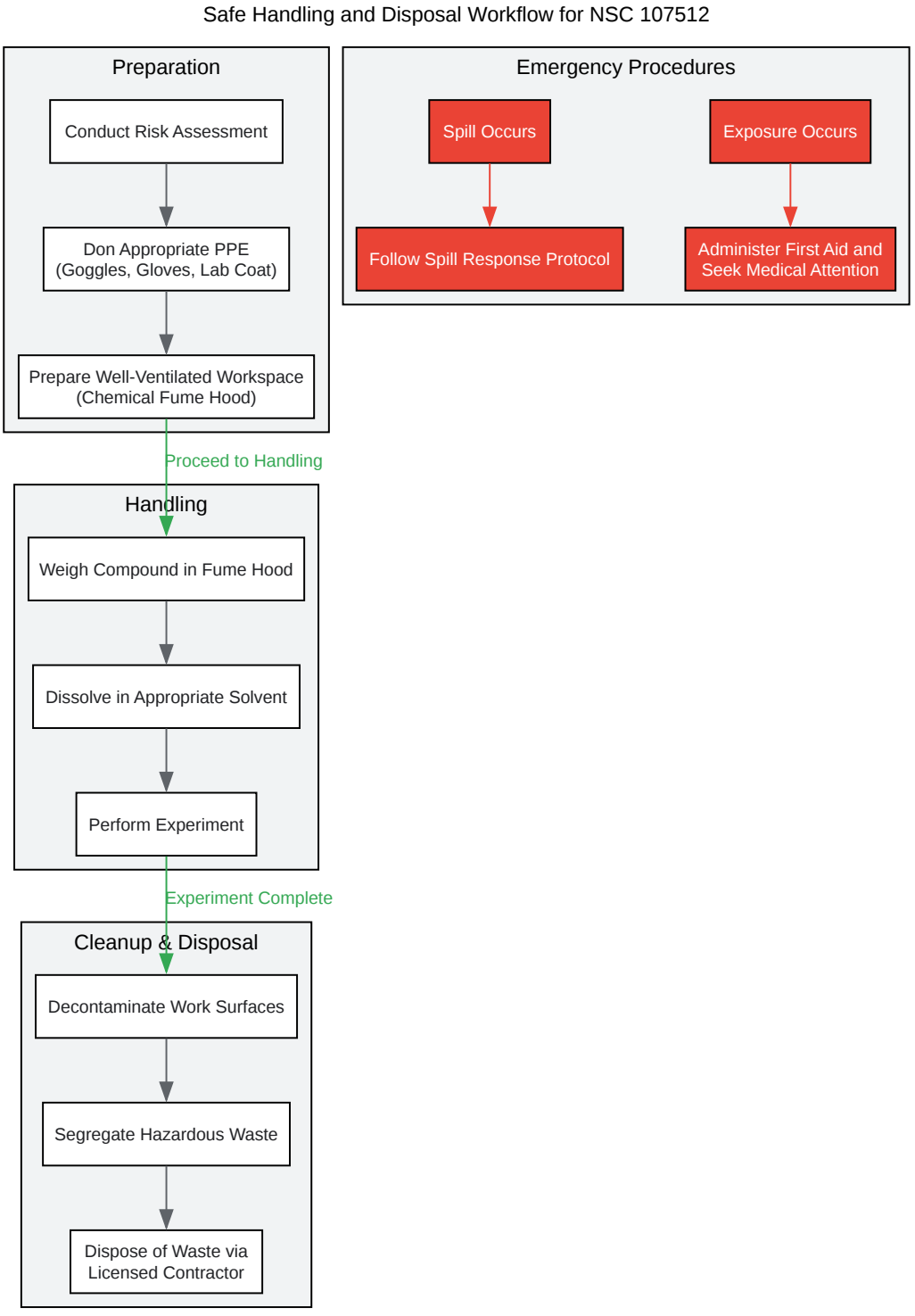
Experimental Workflow for Safe Handling of NSC 107512



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Caption: Workflow for the safe handling and disposal of **NSC 107512**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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